

molecular weight of magnesium acrylate monomer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium acrylate

Cat. No.: B1198104

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Technical Brief: Magnesium Acrylate Monomer

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the molecular weight and chemical properties of **magnesium acrylate** monomer.

Core Data

Magnesium acrylate is an organometallic compound formed from a central magnesium ion coordinated by two acrylate anions.^[1] It is often used as a cross-linking agent in the production of polymers and can improve the mechanical properties and water resistance of materials.^[2]

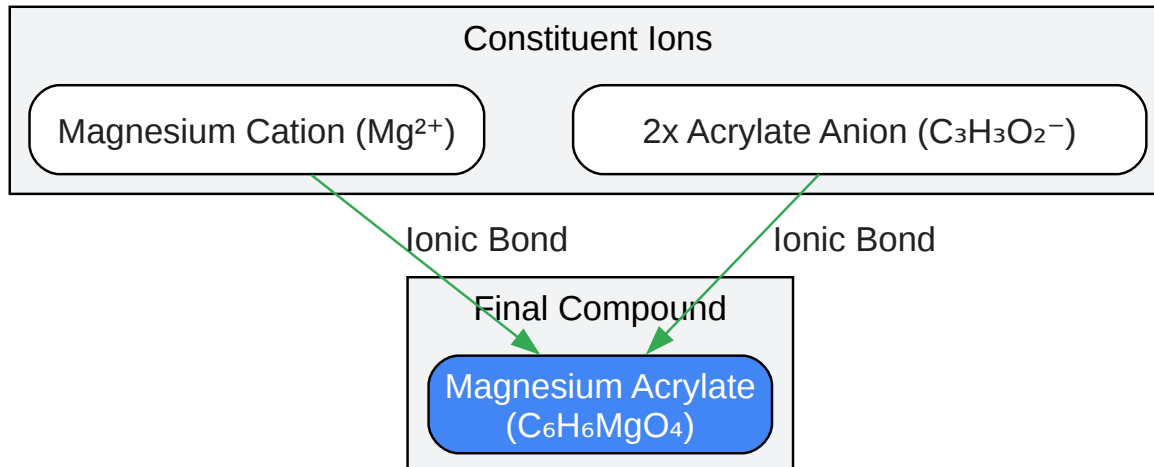
Quantitative Data Summary

The fundamental properties of **magnesium acrylate** monomer are summarized below.

Property	Value	Source
Molecular Formula	$C_6H_6MgO_4$	[1][3][4][5]
Molecular Weight	166.41 g/mol	[1][2][3][4]
Alternate Names	Acrylic acid magnesium salt, Magnesium diacrylate	[4][6]
CAS Number	5698-98-6	[3][4][5]
Appearance	White to off-white powder or crystalline solid	[5][7]

Logical Relationship Diagram

The following diagram illustrates the chemical composition of **magnesium acrylate** from its constituent ions.



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Diagram of **Magnesium Acrylate**'s ionic composition.

Methodologies and Protocols

The determination of a compound's molecular weight is a standard calculation based on its chemical formula and the atomic weights of its constituent atoms.

Calculation Protocol:

- Determine the Chemical Formula: The chemical formula for **magnesium acrylate** is established as $C_6H_6MgO_4$.^{[3][4][5]} This indicates the presence of 6 Carbon atoms, 6 Hydrogen atoms, 1 Magnesium atom, and 4 Oxygen atoms.
- Obtain Standard Atomic Weights: The atomic weights from the periodic table are used:
 - Carbon (C): ~12.011 u
 - Hydrogen (H): ~1.008 u
 - Magnesium (Mg): ~24.305 u
 - Oxygen (O): ~15.999 u
- Calculate Total Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - $MW = (6 * 12.011) + (6 * 1.008) + (1 * 24.305) + (4 * 15.999)$
 - $MW = 72.066 + 6.048 + 24.305 + 63.996$
 - $MW \approx 166.415 \text{ g/mol}$

Note: Signaling pathways are biological processes and are not applicable to the chemical properties of a simple monomer like **magnesium acrylate**. The provided diagram illustrates the logical composition of the molecule rather than a biological pathway.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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